

# Application Notes and Protocols: Formulating Sulfate-Free Cleansers with Potassium Cocoyl Glycinate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Potassium cocoyl glycinate

Cat. No.: B12080096

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## Introduction

**Potassium Cocoyl Glycinate** is an anionic surfactant derived from coconut oil and the amino acid glycine.[1][2][3] It is recognized for its exceptional mildness, making it a preferred choice for sulfate-free cleanser formulations, particularly for sensitive skin, facial cleansers, and baby care products.[1][2][4][5] This ingredient offers a unique combination of effective cleansing and a luxurious skin feel, producing a rich, creamy, and stable lather without stripping the skin's natural moisture barrier.[1][6][7] Its amino acid structure is similar to the skin's natural moisturizing factors (NMF), contributing to its non-irritating and non-stripping properties.[6] Furthermore, **Potassium Cocoyl Glycinate** is biodegradable and aligns with the principles of green chemistry, making it a sustainable choice for environmentally conscious formulations.[4][6][8]

These application notes provide a comprehensive guide to formulating with **Potassium Cocoyl Glycinate**, including its physicochemical properties, compatibility with other ingredients, and detailed experimental protocols for evaluating cleanser performance.

## Physicochemical Properties and Formulation Guidelines

**Potassium Cocoyl Glycinate** is a versatile ingredient that can be used as a primary or secondary surfactant.<sup>[5][7]</sup> It is compatible with a wide range of cosmetic ingredients, including other anionic, non-ionic, and amphoteric surfactants.<sup>[6][7]</sup>

## Key Properties

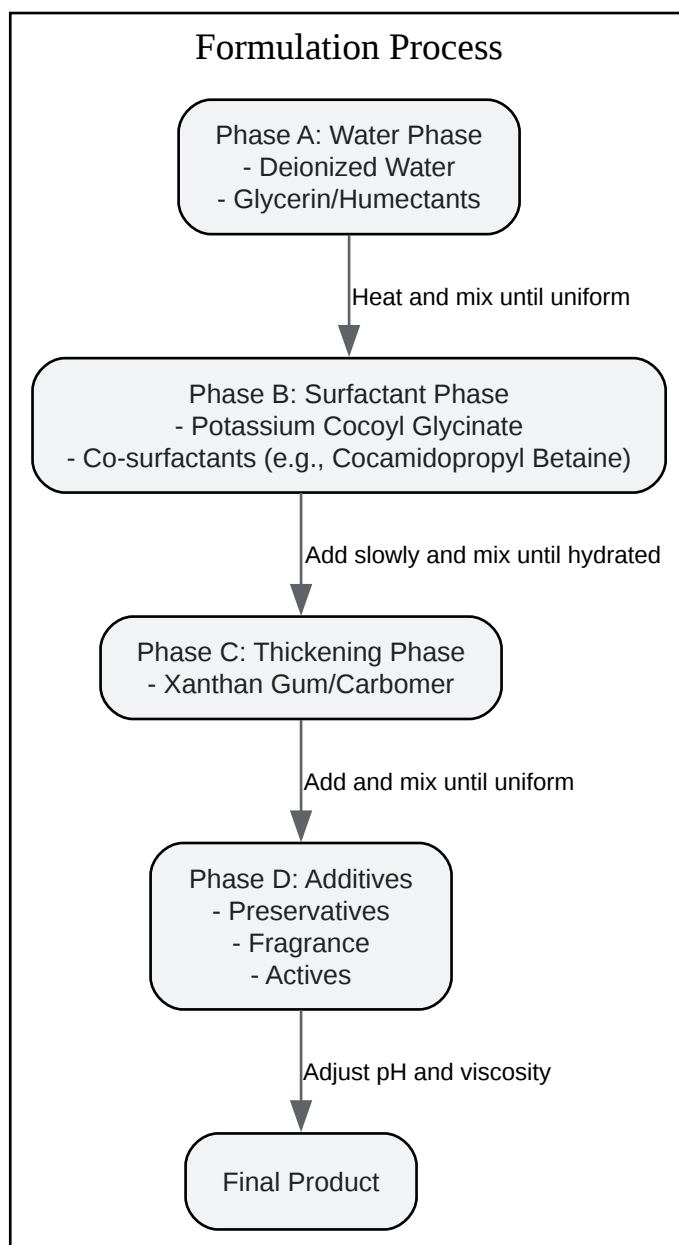
Property	Value/Description	Source(s)
INCI Name	Potassium Cocoyl Glycinate	<sup>[6][8]</sup>
CAS Number	301341-58-2	<sup>[5][6]</sup>
Appearance	Colorless to slightly yellowish liquid or a white to off-white powder/granules.	<sup>[5][6][9]</sup>
Type	Anionic Surfactant (Amino Acid-based)	<sup>[2][3][10]</sup>
Solubility	Readily soluble in water.	<sup>[2][6][8]</sup>
Optimal pH Range	5.0 - 7.0	<sup>[6]</sup>
Typical Active Matter	30% in liquid form; >95% in powder form.	<sup>[6]</sup>
Compatibility	Compatible with other anionic, non-ionic, and amphoteric surfactants. Can be combined with soap base to reduce irritation and improve foam.	<sup>[6][7][10][11]</sup>

## Recommended Usage Levels

Application	Recommended Concentration (%)	Source(s)
Facial Cleansers	5 - 15	<a href="#">[6]</a>
Body Washes	10 - 30	<a href="#">[6]</a>
Shampoos	10 - 30	<a href="#">[6]</a>
Baby Care Products	5 - 10	<a href="#">[6]</a>

## Formulation Workflow

The following diagram illustrates a typical workflow for formulating a sulfate-free cleanser using **Potassium Cocoyl Glycinate**.



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Caption: A typical workflow for formulating a sulfate-free cleanser.

## Experimental Protocols

This section provides detailed methodologies for key experiments to evaluate the performance of sulfate-free cleansers formulated with **Potassium Cocoyl Glycinate**.

## Foam Height and Stability Analysis

**Objective:** To quantify the foam generation and stability of a cleanser formulation.

**Methodology:** The Ross-Miles method is a standard for assessing foam height and stability.[\[12\]](#)

**Apparatus:**

- Ross-Miles foam column (graduated glass tube with a jacket for temperature control)
- Pipette
- Stopwatch
- Beaker

**Procedure:**

- Prepare a 1% solution of the cleanser formulation in deionized water.
- Pour 200 mL of the solution into the bottom of the Ross-Miles foam column.
- Pipette 50 mL of the same solution into the pipette of the apparatus.
- Allow the solution in the column to equilibrate to the desired temperature (e.g., 25°C).
- Release the 50 mL of solution from the pipette, allowing it to fall and generate foam.
- Immediately after the solution has been released, measure the initial foam height in millimeters.
- Record the foam height again after 5 minutes to assess foam stability.

**Data Presentation:**

Formulation	Initial Foam Height (mm)	Foam Height after 5 min (mm)	Foam Stability (%)
Cleanser with X% Potassium Cocoyl Glycinate			
Control (e.g., SLES-based cleanser)			

Foam Stability (%) = (Foam Height after 5 min / Initial Foam Height) x 100

## Viscosity Measurement

Objective: To determine the rheological properties of the cleanser formulation.

Methodology: A rotational viscometer is used to measure the viscosity of the cleanser.[\[13\]](#)[\[14\]](#)

Apparatus:

- Rotational viscometer (e.g., Brookfield viscometer)
- Appropriate spindle
- Beaker
- Water bath for temperature control

Procedure:

- Place a sufficient amount of the cleanser formulation into a beaker.
- Allow the sample to equilibrate to a controlled temperature (e.g., 25°C) in a water bath.
- Select an appropriate spindle and rotational speed for the expected viscosity range.
- Immerse the spindle into the sample up to the marked level.
- Start the viscometer and allow the reading to stabilize.

- Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).
- Measurements can be taken at different rotational speeds to assess shear-thinning behavior.

Data Presentation:

Formulation	Viscosity (cP) at 10 RPM	Viscosity (cP) at 50 RPM
Cleanser with X% Potassium Cocoyl Glycinate		
Cleanser with X% Potassium Cocoyl Glycinate + Thickener		

## Skin Mildness and Irritation Potential Assessment

Objective: To evaluate the mildness and potential for skin irritation of the cleanser formulation.

In vitro methods are preferred as alternatives to animal testing.[\[15\]](#)[\[16\]](#)

Methodology: The Zein test is a common in vitro method to predict the irritation potential of surfactants.[\[17\]](#)[\[18\]](#) It measures the amount of a corn protein (zein), which is similar to keratin in the skin, that is solubilized by the surfactant solution. Higher zein numbers indicate a greater potential for irritation.

Apparatus:

- Beakers
- Magnetic stirrer and stir bars
- Analytical balance
- Centrifuge
- Spectrophotometer

Procedure:

- Prepare a 1% solution of the cleanser formulation in deionized water.
- Add 2g of zein powder to 40 mL of the cleanser solution.
- Stir the mixture at a constant speed (e.g., 300 RPM) for 1 hour at room temperature.
- After stirring, centrifuge the solution to separate the undissolved zein.
- Analyze the nitrogen content of the supernatant using a suitable method (e.g., Kjeldahl method or a protein assay) to determine the amount of dissolved zein.
- The Zein number is expressed as the milligrams of nitrogen dissolved per 100 mL of surfactant solution.

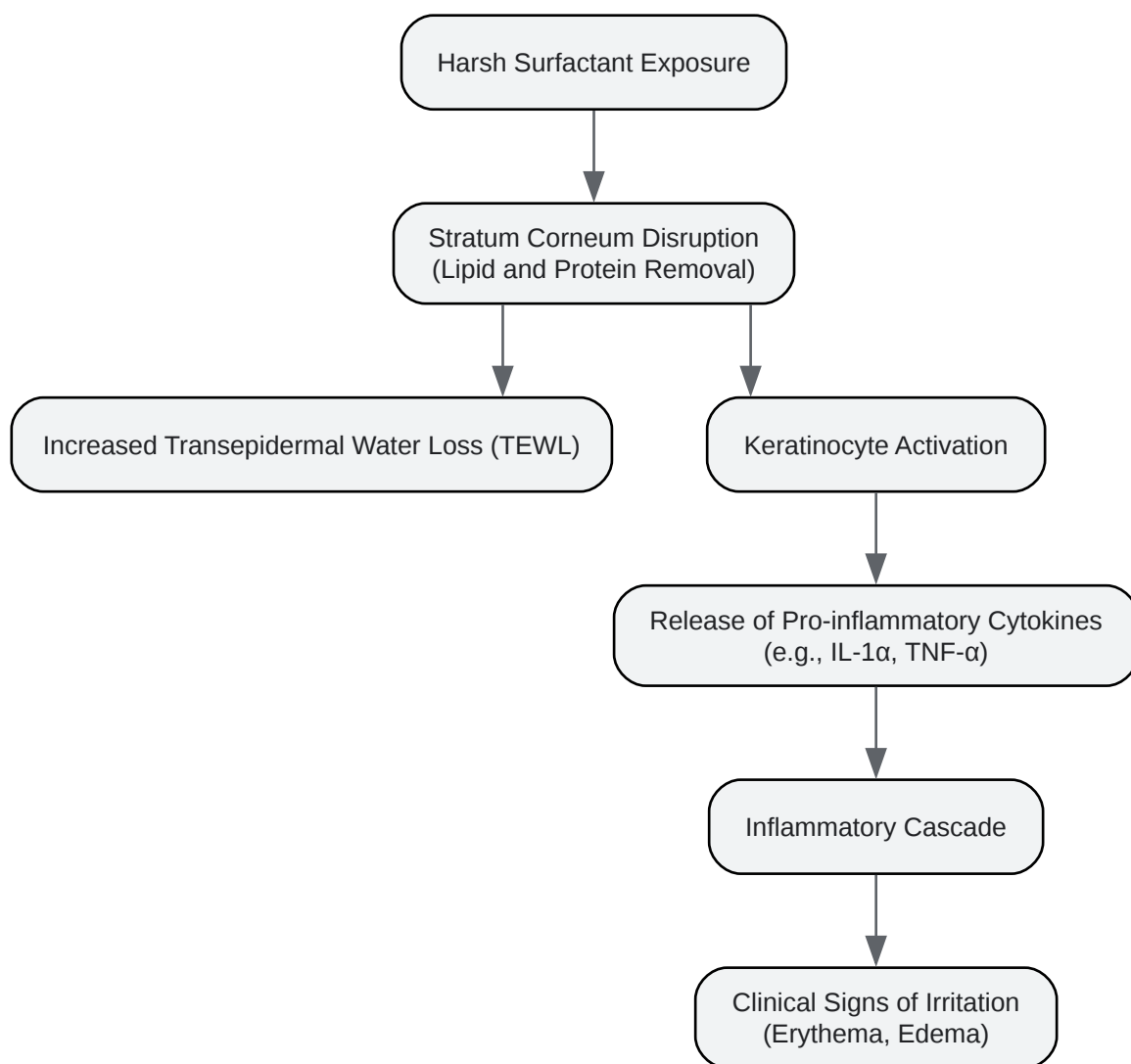
Data Presentation:

Formulation	Zein Number (mg N/100mL)	Irritation Potential
Cleanser with X% Potassium Cocoyl Glycinate	Low	
Control (e.g., SLS-based cleanser)	High	

### Signaling Pathway for Surfactant-Induced Skin Irritation

Surfactants can induce skin irritation by disrupting the stratum corneum, leading to an inflammatory response. The diagram below illustrates a simplified signaling pathway.





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Caption: A simplified pathway of surfactant-induced skin irritation.

## Conclusion

**Potassium Cocoyl Glycinate** is a high-performing, mild, and sustainable surfactant that is well-suited for a wide range of sulfate-free cleansing formulations. Its ability to create a luxurious foam while maintaining the skin's natural moisture barrier makes it an excellent choice for products targeting sensitive and delicate skin. The experimental protocols outlined in these application notes provide a framework for formulators to effectively evaluate the performance and mildness of their cleanser formulations, ensuring the development of safe, effective, and consumer-appealing products.

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